

# Introduction: The Critical Role of Physical Properties in Scientific Applications

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## Compound of Interest

Compound Name: *Methylmethoxyacetate*

Cat. No.: *B14012824*

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Methyl methoxyacetate (CAS 6290-49-9), a methyl ester with the chemical formula  $C_4H_8O_3$ , is a colorless liquid utilized as a solvent and an intermediate in the synthesis of pharmaceuticals and other chemicals.[1][2][3][4] For researchers, scientists, and drug development professionals, a precise understanding of its physical properties is not merely academic; it is fundamental to ensuring the safety, efficiency, and reproducibility of chemical processes. The boiling point and vapor pressure, in particular, are paramount. They govern critical parameters for purification via distillation, dictate reaction conditions under reflux, inform safe handling and storage protocols, and influence the formulation of complex mixtures. This guide provides a detailed examination of these two core properties, blending established experimental data with the theoretical principles that empower scientists to predict and control the behavior of this versatile compound.

## Section 1: Boiling Point of Methyl Methoxyacetate

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure exerted upon it, leading to the formation of vapor bubbles throughout the bulk of the liquid.[5][6] For methyl methoxyacetate, the normal boiling point (at a standard pressure of 760 mmHg) is a well-characterized value.

## Reported Boiling Point Data

Multiple authoritative sources have experimentally determined and reported the boiling point of methyl methoxyacetate. The data shows a strong consensus, with minor variations attributable to experimental conditions and sample purity.

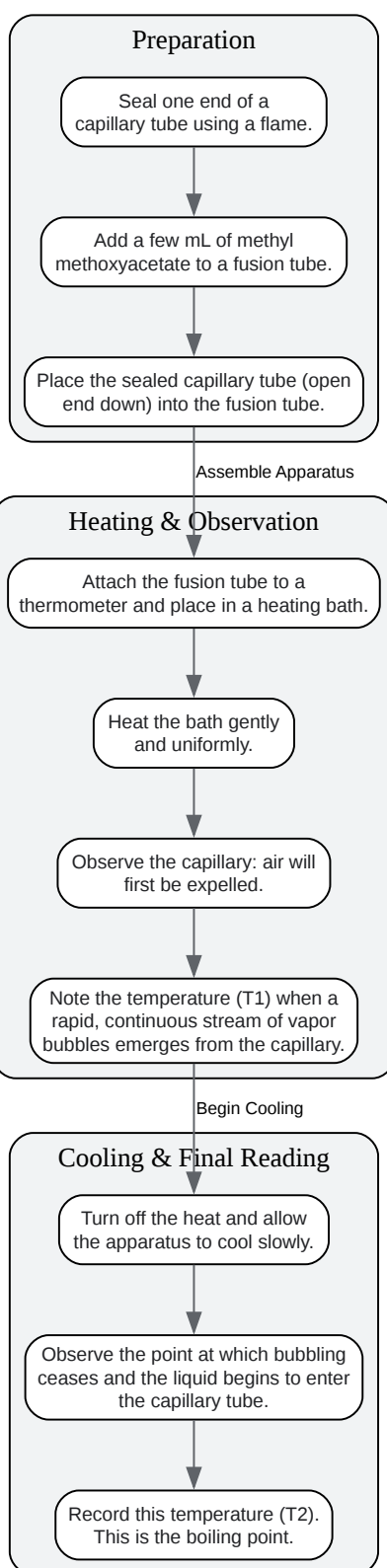
Parameter	Value	Pressure	Source(s)
Boiling Point	129 - 130 °C	760 mmHg	Cole-Parmer MSDS[7], Fisher Scientific SDS[8], Zhishang Chemical[1], ChemicalBook[9]
Boiling Point	130 °C	Not Specified	TURI DOSS[10]
Boiling Point	131 °C	760 mmHg	The Good Scents Company[11], Stentz[12]
Boiling Point	131 °C	Not Specified	chemBlink[13]

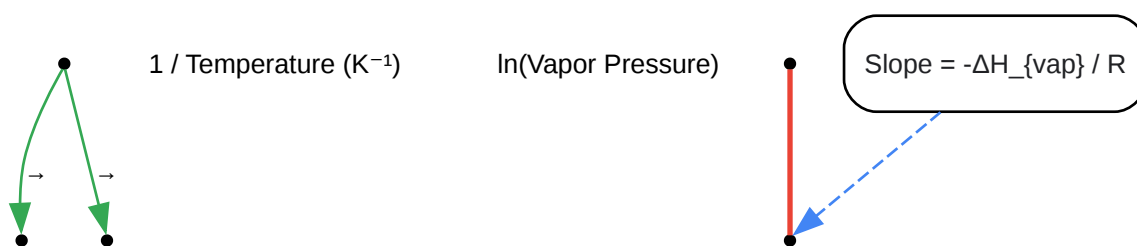
## The Principle and Experimental Determination of Boiling Point

The determination of a precise boiling point is a cornerstone of chemical characterization, often serving as an initial indicator of purity.[6] Two common and reliable laboratory methods for this determination are the distillation method and the capillary method.

**Causality in Measurement:** In the distillation method, a stable and constant temperature reading during the collection of the distillate indicates that a pure substance is boiling.[6] This is because, for a pure compound, the liquid and vapor phases are in equilibrium at a single temperature at a given pressure. In contrast, a mixture will typically boil over a range of temperatures. The capillary method relies on the direct observation of the point where the internal vapor pressure of the heated liquid just overcomes the external atmospheric pressure.  
[14]

A generalized workflow for the capillary method, a technique well-suited for small sample volumes, is outlined below.





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**Figure 2:** The linear relationship between  $\ln(P)$  and  $1/T$  as described by the Clausius-Clapeyron equation.

Practical Application: Using the known data points— $P_1 = 760$  mmHg at its boiling point of  $\sim 130^\circ\text{C}$  (403.15 K) and  $P_2 = 9.47$  mmHg at  $25^\circ\text{C}$  (298.15 K)—a researcher can solve the Clausius-Clapeyron equation for  $\Delta H_{\text{vap}}$ . Once this enthalpy of vaporization is estimated, the equation can be rearranged to calculate the expected vapor pressure at any other temperature, a critical capability for process design and safety analysis.

## Section 3: Detailed Experimental Protocols

Adherence to validated protocols is essential for scientific integrity. The following outlines the methodology for the experimental determination of the properties discussed.

### Protocol 1: Boiling Point Determination (Capillary Method)

This protocol is adapted from standard laboratory procedures suitable for determining the boiling point of a liquid sample like methyl methoxyacetate. [6][14] Materials:

- Methyl methoxyacetate sample ( $\sim 2\text{--}3$  mL)
- Glass fusion tube
- Capillary tube (sealed at one end)
- Calibrated thermometer ( $-10$  to  $150^\circ\text{C}$  range)
- Heating bath (e.g., paraffin oil or an aluminum block)

- Heat source (hot plate)
- Clamp and stand

Procedure:

- **Assembly:** Securely attach the fusion tube to the thermometer using a rubber band or wire. The bottom of the tube should be level with the thermometer's bulb.
- **Sample Introduction:** Add approximately 2 mL of methyl methoxyacetate to the fusion tube.
- **Capillary Placement:** Place the capillary tube, sealed-end up, into the liquid within the fusion tube.
- **Heating:** Immerse the assembly into the heating bath, ensuring the bath liquid is below the opening of the fusion tube. Begin heating gently on a hot plate. Stir the bath to ensure even heat distribution.
- **First Observation ( $T_1$ ):** As the temperature rises, observe the capillary tube. Initially, trapped air will be expelled. The preliminary boiling point ( $T_1$ ) is the temperature at which a rapid and continuous stream of vapor bubbles emerges from the open end of the capillary.
- **Cooling and Final Reading ( $T_2$ ):** Immediately upon observing the continuous stream of bubbles, turn off the heat source. Allow the bath to cool slowly while still observing the capillary.
- **Boiling Point Determination:** The bubbling will slow and eventually stop. The precise moment the liquid begins to be drawn back into the capillary tube signifies that the external pressure has become greater than the vapor pressure inside the capillary. The temperature at this exact moment is the true boiling point ( $T_2$ ). Record this value.
- **Verification:** For accuracy, allow the apparatus to cool significantly and repeat the determination.

## Protocol 2: Vapor Pressure Determination (Conceptual Static Method)

While requiring specialized equipment, the static method is a highly accurate way to determine vapor pressure. The principle involves measuring the pressure of the vapor in equilibrium with the liquid at a controlled temperature. [15] Apparatus:

- Thermostatted sample cell connected to a vacuum line.
- High-precision pressure transducer (e.g., a capacitance manometer). [15]\* Temperature control system (e.g., a circulating fluid bath).
- Degassing system (freeze-pump-thaw cycles).

Conceptual Workflow:

- **Sample Preparation:** The methyl methoxyacetate sample is placed in the cell and thoroughly degassed to remove any dissolved atmospheric gases, which would contribute to the total pressure reading and cause errors. This is typically achieved through several freeze-pump-thaw cycles.
- **Equilibration:** The degassed sample cell is brought to a precise, stable temperature using the thermostat system.
- **Measurement:** The system is allowed to reach equilibrium, at which point the pressure of the vapor phase above the liquid is measured by the capacitance manometer. This reading is the vapor pressure at that specific temperature.
- **Data Collection:** The process is repeated at various temperatures to generate a vapor pressure curve (vapor pressure vs. temperature). This data can then be used to fit models like the Antoine equation for accurate interpolation.

## Conclusion

The boiling point and vapor pressure of methyl methoxyacetate are foundational properties that dictate its behavior and application in a laboratory or industrial setting. Its normal boiling point is consistently reported in the range of 129-131 °C. [1][7][8][9][10][11][12][13] While comprehensive experimental vapor pressure data is sparse, a reliable value of approximately 9.47 mmHg at 25 °C serves as a critical reference. [10][11] For scenarios where direct data is unavailable, the Clausius-Clapeyron relation provides a powerful, thermodynamically-grounded

tool for estimating vapor pressure across a range of temperatures. By combining established experimental data with a firm grasp of theoretical principles and validated protocols, researchers can confidently and safely utilize methyl methoxyacetate in their critical work.

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